

Early Investigations into the Explosive Properties of Erythrityl Tetranitrate: A Technical Review

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Compound of Interest

Compound Name: *Erythrityl tetranitrate*

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This technical guide provides an in-depth review of the foundational studies on the explosive properties of **Erythrityl Tetranitrate** (ETN). The document focuses on the initial discovery and early characterization of this powerful explosive, presenting the available qualitative and quantitative data from the period. It details the experimental protocols of the time, offering a historical perspective on the evaluation of explosive materials.

Discovery and Initial Observations

Erythrityl Tetranitrate, originally termed "Nitro-erythrite," was first synthesized and described by Scottish chemist John Stenhouse in 1849. His work followed his discovery of erythritol (then named "erythro-glucine") in 1848 from lichens.^{[1][2][3]} In his 1849 publication in the *Philosophical Transactions of the Royal Society of London*, Stenhouse detailed the nitration of erythritol and made the first recorded observations of the resulting compound's explosive nature.^[4]

Stenhouse noted that when a portion of nitro-erythrite was struck with a hammer on an anvil, it detonated with a "very violent explosion." He also observed that when heated, it "explodes at a temperature of about 300° Fahr. (149° C.)," and if heated in an open vessel, it would "take fire and burn with a slightly yellowish flame, leaving a bulky carbonaceous residue."^[4] These initial descriptions, while qualitative, established ETN as a potent explosive compound, with

Stenhouse himself remarking that its explosive force "appears to be very great, and to exceed that of gun-cotton."^[4]

An early organic chemistry textbook from 1889 summarized these findings, stating that nitro-erythrite "forms glancing plates, and resembles nitro-glycerine in explosibility."^[5]

Early Quantitative and Semi-Quantitative Assessments

Early quantitative data on the explosive properties of **Erythrityl Tetranitrate** are scarce in the primary literature of the 19th and early 20th centuries. The initial focus was on qualitative descriptions of its power and sensitivity. However, established testing methods of the era would have been used to compare its properties to other known explosives.

Explosive Strength

The Trauzl lead block test, developed in 1885, was a standard method for measuring the strength of an explosive.^[6] While specific early Trauzl test results for ETN are not readily available in the reviewed historical documents, the qualitative comparisons to nitroglycerin and guncotton by early researchers suggest that it would have been recognized as a powerful explosive. Modern sources provide a Trauzl rating for Pentaerythritol tetranitrate (PETN), a closely related explosive, of 523 cm³, for context.^[6]

Sensitivity to Mechanical Stimuli

Stenhouse's initial report of detonation upon impact with a hammer was a clear, albeit non-standardized, indication of its sensitivity.^[4] Early standardized tests for impact sensitivity, such as those using a drop hammer apparatus, would have been employed to quantify this property. These tests typically involved dropping a known weight from a specified height onto a sample of the explosive.

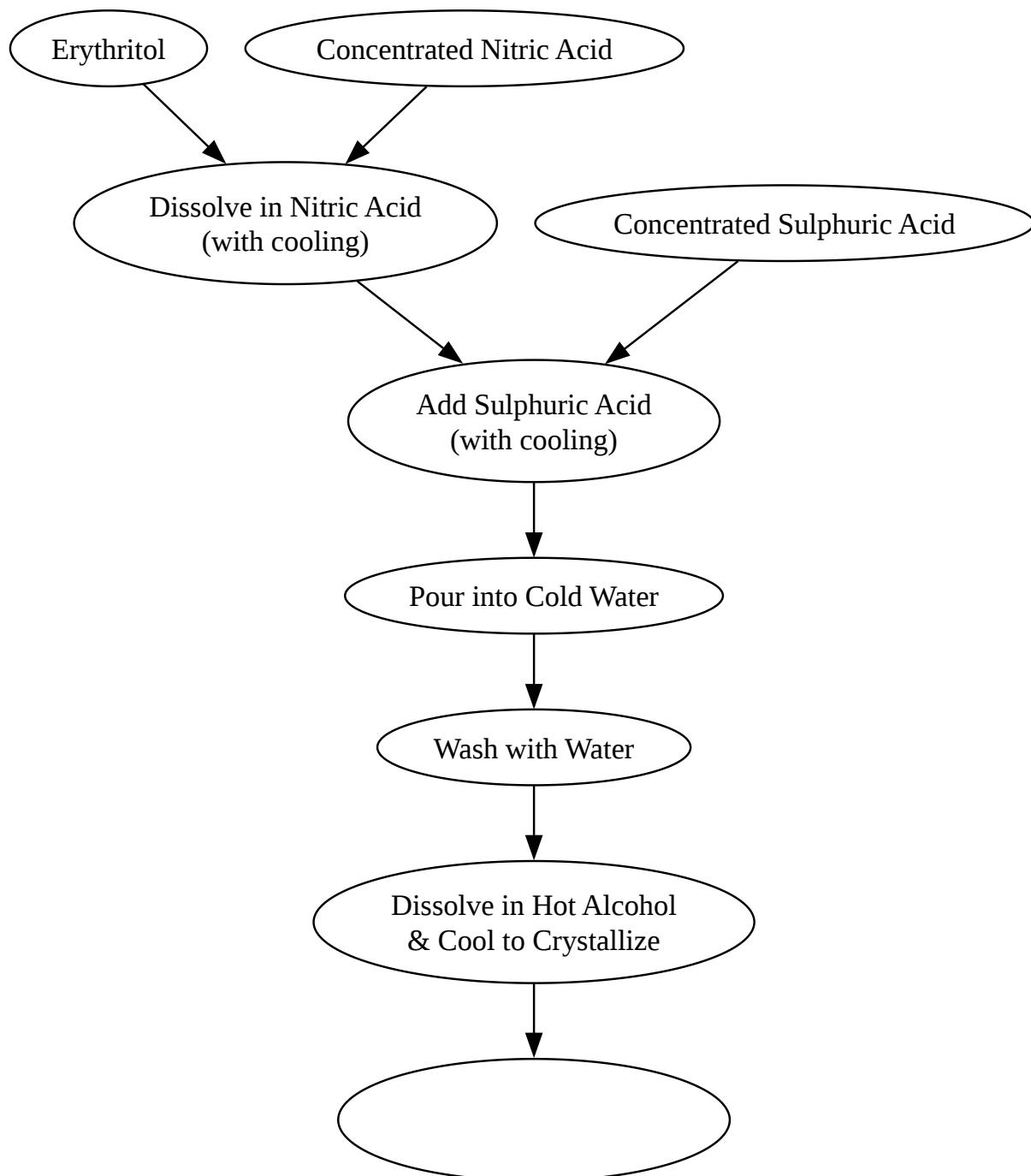
Experimental Protocols of the Era

The methodologies for testing explosives in the late 19th and early 20th centuries laid the groundwork for modern safety and performance assessments.

Synthesis of "Nitro-erythrite" (Erythrityl Tetranitrate)

Stenhouse's original synthesis involved the following steps:

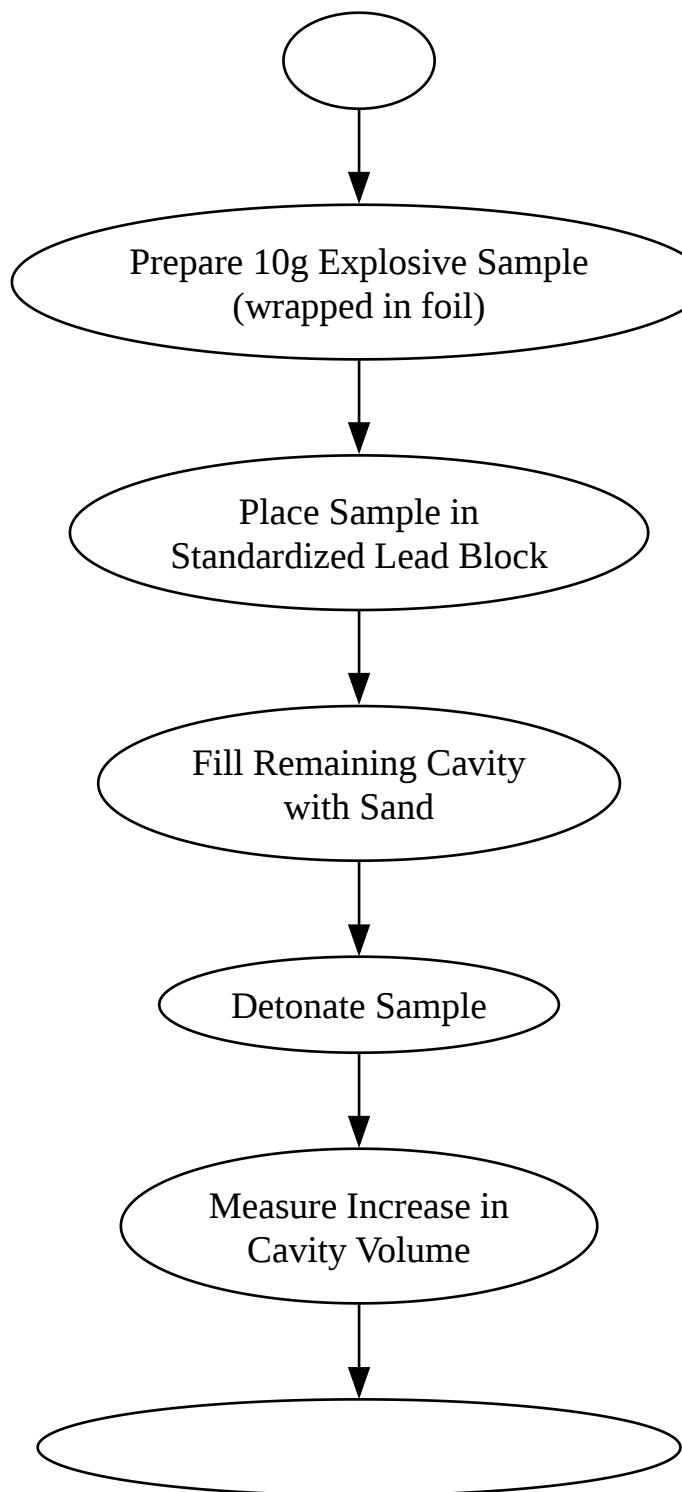
- Erythritol was dissolved in concentrated nitric acid, with the vessel cooled by a freezing mixture to prevent a violent reaction.
- An equal volume of concentrated sulphuric acid was then added, also with cooling.
- The mixture was poured into a large quantity of cold water, which precipitated the nitro-erythrite as a white crystalline powder.
- The precipitate was washed with water and then dissolved in hot alcohol.
- Upon cooling, the nitro-erythrite crystallized in "large, brilliant, transparent plates."^[4]

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Trauzl Lead Block Test Protocol

This test, standardized in the late 19th century, was used to determine the relative strength of explosives. The general procedure was as follows:

- A 10-gram sample of the explosive was wrapped in foil.
- The sample was placed in a hole drilled into a standardized lead block (typically 200 mm in diameter and 200 mm high, with a central hole 125 mm deep and 25 mm in diameter).
- The remaining space in the hole was filled with sand.
- The explosive was detonated.
- The increase in the volume of the cavity in the lead block was measured, typically by filling it with water. The resulting volume increase, in cubic centimeters, was recorded as the Trauzl number.[\[6\]](#)

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Summary of Early Data

The following table summarizes the qualitative and descriptive data on the explosive properties of **Erythrityl Tetranitrate** from early studies. Due to the nature of scientific reporting at the time, quantitative data from the 19th century is limited.

Property	Observation	Source
Appearance	White crystalline powder; large, brilliant, transparent plates upon recrystallization from alcohol. ^[4]	Stenhouse (1849)
Sensitivity to Impact	Detonates with a "very violent explosion" when struck with a hammer on an anvil. ^[4]	Stenhouse (1849)
Sensitivity to Heat	Explodes at approximately 300° F (149° C). ^[4]	Stenhouse (1849)
Combustion Behavior	When heated in an open vessel, it burns with a slightly yellowish flame, leaving a carbonaceous residue. ^[4]	Stenhouse (1849)
Relative Strength	Explosive force "appears to be very great, and to exceed that of gun-cotton." ^[4]	Stenhouse (1849)
General Comparison	"resembles nitro-glycerine in explosibility." ^[5]	Bernthsen (1889)

Conclusion

The early studies of **Erythrityl Tetranitrate**, initiated by the work of John Stenhouse, quickly established it as a formidable explosive compound. While the initial assessments were largely qualitative, they provided a strong foundation for the later, more quantitative characterization of its properties. The descriptions of its violent detonation upon impact and heat, and favorable comparisons to guncotton and nitroglycerin, highlighted its potential from a very early stage. The experimental protocols of the era, though less precise than modern methods, were

sufficient to identify ETN as a material of significant energetic potential, paving the way for its continued study and eventual consideration for various applications.

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